

Data Presentation: Quantitative Effects of Methenolone

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Compound of Interest

Compound Name: Methenolon

Cat. No.: B13989552

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The following tables summarize key quantitative data from in vitro studies, providing a comparative look at **Methenolone**'s receptor binding affinity and its immunomodulatory effects.

Table 1: Relative Binding Affinity (RBA) of **Methenolone** and Other Steroids

Compound	Tissue/Protein	Relative Binding Affinity (RBA)	Reference Ligand
Methenolone	Rat Skeletal Muscle	High	3H-Methyltrienolone (MT)
Methenolone	Rat Prostate	High	3H-Methyltrienolone (MT)
Methenolone	Rabbit Skeletal Muscle	High	3H-Methyltrienolone (MT)
Methenolone	Human SHBG	Weak Competitor	Dihydrotestosterone (DHT)
Testosterone (T)	Rat Skeletal Muscle	Lower than Methenolone	3H-Methyltrienolone (MT)
19-Nortestosterone	Rat Skeletal Muscle	Higher than Methenolone	3H-Methyltrienolone (MT)
Stanozolol	Rat Skeletal Muscle	Weak (RBA < 0.05)	3H-Methyltrienolone (MT)
Methanediolone	Rat Skeletal Muscle	Weak (RBA < 0.05)	3H-Methyltrienolone (MT)

Data synthesized from a study comparing various anabolic-androgenic steroids. The study notes that **Methenolone** belongs to a group of steroids with relatively high and similar affinity for the androgen receptor across the tested tissues.[\[5\]](#)[\[6\]](#)[\[7\]](#)

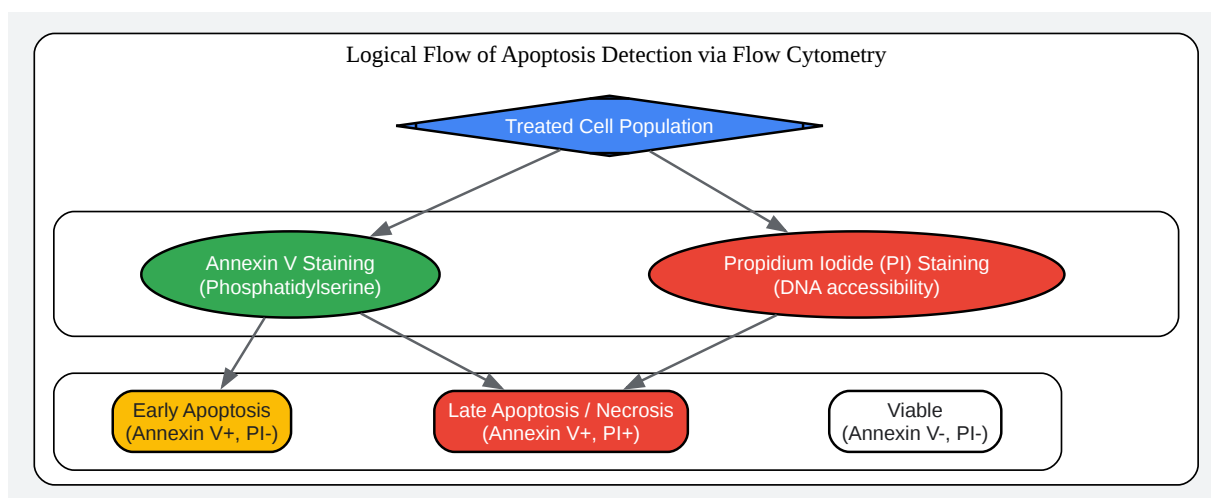
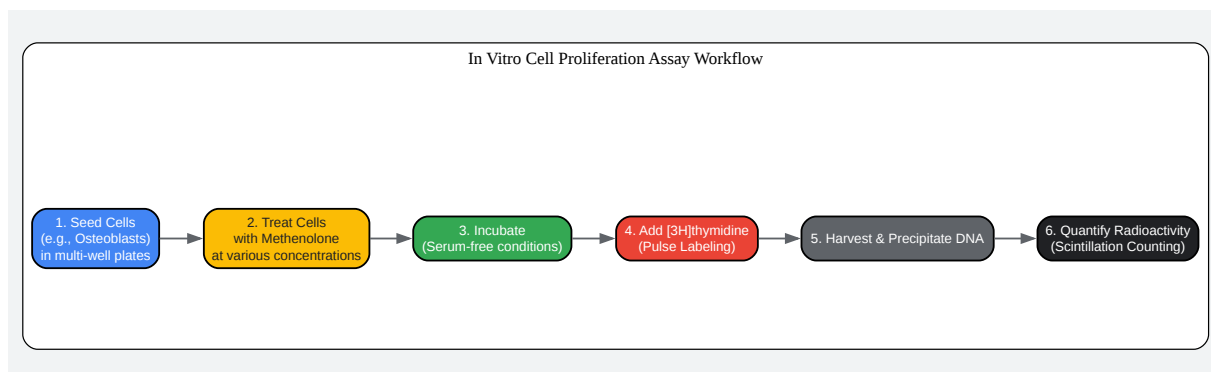
Table 2: Immunomodulatory Effects of **Methenolone** Acetate and its Metabolites

Compound	Assay	Result
Methenolone Acetate (Substrate 1)	TNF- α Production Inhibition	62.5 $\pm$ 4.4%
Metabolite 3	T-cell Proliferation	IC ₅₀ = 4.4 $\pm$ 0.01 μ g/mL
Metabolite 5	TNF- α Production Inhibition	81.0 $\pm$ 2.5%
Metabolite 5	T-cell Proliferation	IC ₅₀ = 10.2 $\pm$ 0.01 μ g/mL

Data from a study investigating the anti-inflammatory potential of **Methenolone** Acetate and its metabolites produced by fungal biotransformation.[8]

Core Molecular Mechanism: Androgen Receptor Signaling

Methenolone, as a DHT derivative, executes its effects through the classical androgen receptor signaling pathway. It has a strong binding affinity for the androgen receptor, which is reported to be higher than that of testosterone.[9] This high affinity suggests a potent anabolic effect.[9] The activation of this pathway is central to the anabolic activity of **Methenolone**, promoting muscle growth and preservation.[1][3]



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